

# Valproic Acid-d6: A Technical Guide to Safe Handling and Emergency Procedures

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## Compound of Interest

Compound Name: Valproic acid-d6

Cat. No.: B196664

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This technical guide provides comprehensive safety information and handling precautions for **Valproic acid-d6** (CAS No: 87745-18-4).<sup>[1][2]</sup> It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting.

**Valproic acid-d6** is the deuterium-labeled form of Valproic acid, an inhibitor of histone deacetylase (HDAC) used in research as a tracer or internal standard for quantitative analysis.<sup>[3]</sup> Due to the health hazards associated with the parent compound, stringent safety protocols must be followed.

## Hazard Identification and Classification

**Valproic acid-d6** is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary statements.

GHS Hazard Classification<sup>[1][4][5]</sup>

Classification	Category	Hazard Statement Code
Acute Toxicity, Oral	Category 4	H302
Skin Corrosion/Irritation	Category 2	H315
Serious Eye Damage/Eye Irritation	Category 1	H318
Reproductive Toxicity	Category 1A	H360

Hazard and Precautionary Statements[1][4][5]

Code	Statement	Type
H302	Harmful if swallowed.	Hazard
H315	Causes skin irritation.	Hazard
H318	Causes serious eye damage.	Hazard
H360	May damage fertility or the unborn child.	Hazard
P201	Obtain special instructions before use.	Precautionary
P264	Wash hands thoroughly after handling.	Precautionary
P270	Do not eat, drink or smoke when using this product.	Precautionary
P280	Wear protective gloves/protective clothing/eye protection/face protection.	Precautionary
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	Precautionary
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	Precautionary
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Precautionary
P310	Immediately call a poison center/doctor.	Precautionary
P501	Dispose of contents/container in accordance with local regulation.	Precautionary

## Toxicological Profile

The primary toxicological risks associated with Valproic acid and its deuterated form include acute toxicity upon ingestion, severe eye and skin irritation, and reproductive harm.[1][4][5]

- **Acute Toxicity:** Valproic acid is harmful if swallowed.[1][4] Acute overdose can lead to central nervous system depression, metabolic acidosis, hyperammonemia, and hepatotoxicity.[6]
- **Hepatotoxicity:** Severe and potentially fatal hepatic failure has been reported, particularly within the first six months of treatment with the parent drug.[6][7]
- **Reproductive Toxicity:** The compound may damage fertility or the unborn child.[4][5][7] Fetal risk, including neural tube defects, has been reported for infants of mothers who took Valproic Acid during pregnancy.[7]
- **Skin and Eye Irritation:** Direct contact causes skin irritation and can lead to serious, irreversible eye damage.[1][5]

Valproic Acid Serum Concentration and Toxicity[8]

Concentration Range (mg/L)	Clinical Significance
50 - 100	Therapeutic Level
> 180	Often associated with mental status changes
> 450	Serious intoxication likely; may cause metabolic acidosis
> 850	May correlate with coma
> 900	Potential indication for dialysis

## Physical and Chemical Properties

The following table summarizes key physical and chemical data for **Valproic acid-d6**.

Property	Value
CAS Number	87745-18-4[1][2][9]
Molecular Formula	C8H10D6O2[2][9]
Molecular Weight	150.25 g/mol [9][10]
Boiling Point	220°C at 760 mmHg[2]
Flash Point	116.6°C[2]
Density	0.965 g/cm <sup>3</sup> [2]
Appearance	Colorless to pale yellow viscous liquid[11]
Solubility	Slightly soluble in water; fully soluble in acetone, chloroform, ether, and methanol.[11]

## Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risk.

### Handling Protocol:

- Only suitably qualified and experienced scientists should handle this material in appropriately equipped facilities.[1]
- Avoid all personal contact, including inhalation of vapors, mists, or dust.[1][12]
- Work should be conducted in a well-ventilated area, preferably within a laboratory fume hood.[1][5][13]
- Do not eat, drink, or smoke in areas where the chemical is handled.[1][4]
- Wash hands thoroughly after handling the product.[1][13]

### Storage Protocol:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][13]

- Store at recommended temperatures, which may be -20°C for the pure form.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, reducing agents, bases, and strong acids.[\[1\]](#)[\[13\]](#)

## Exposure Control and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are mandatory when handling **Valproic acid-d6**.

Engineering Controls:

- Ensure adequate ventilation with a sufficient air exchange rate.[\[13\]](#)
- Use of a fume hood or other exhaust ventilation is necessary to keep airborne concentrations below exposure limits.[\[5\]](#)[\[13\]](#)
- An eye-wash station and safety shower must be readily accessible.[\[1\]](#)

Personal Protective Equipment (PPE) Requirements[\[1\]](#)[\[12\]](#)[\[13\]](#)

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	Prevents eye contact and serious damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation.
Skin/Body Protection	Long-sleeved clothing, lab coat, or impervious apron.	Protects skin from accidental splashes.
Respiratory Protection	Use an approved/certified vapor respirator if ventilation is inadequate or for spill cleanup.	Prevents inhalation of harmful vapors or aerosols.

## Emergency and First-Aid Procedures

Immediate action is required in the event of exposure.

- **Eye Contact:** Immediately flush the eyes with large amounts of water for several minutes, holding the eyelids open.[1][4] Remove contact lenses if present and easy to do.[1][4] Seek immediate medical attention.[1][4]
- **Skin Contact:** Remove all contaminated clothing immediately.[12] Wash the affected skin area thoroughly with plenty of soap and water.[1][4] If skin irritation occurs, get medical advice.[4]
- **Inhalation:** Move the person to fresh air.[1][4] If breathing is difficult, provide respiratory support.[1] Seek medical attention.[4]
- **Ingestion:** Rinse the mouth with water.[1][4] Do NOT induce vomiting.[1] Call a physician or poison control center immediately.[1][4]

## Accidental Release and Spill Cleanup Protocol

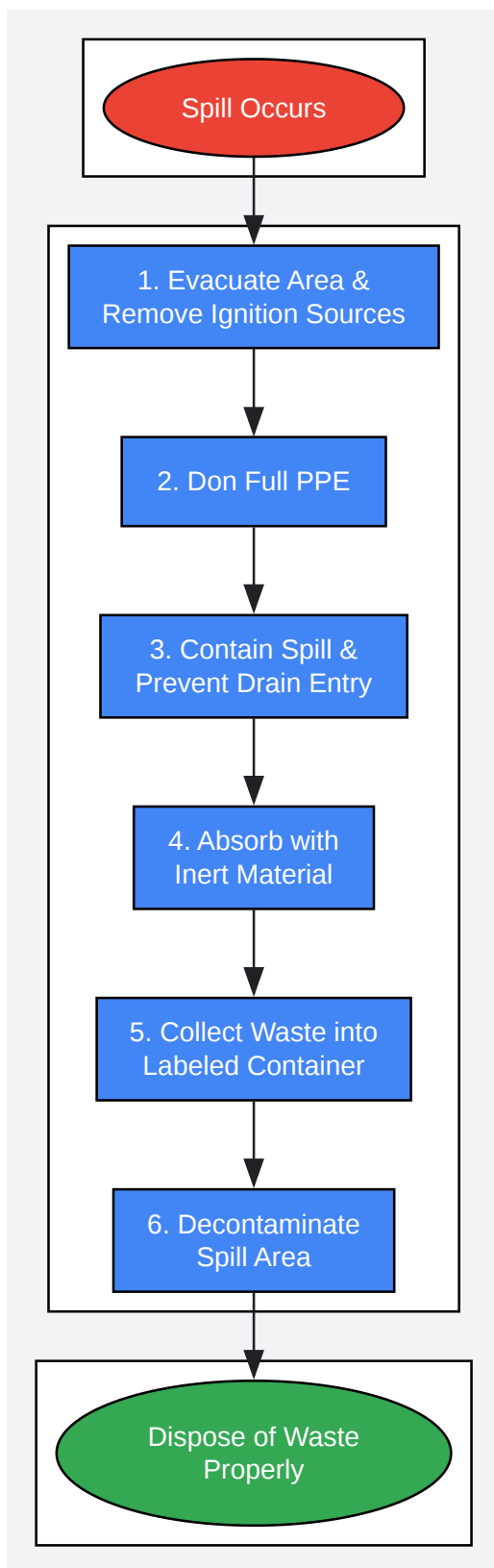
In case of a spill, follow a structured cleanup procedure to ensure safety and minimize environmental contamination.

Experimental Protocol for Spill Cleanup:

- **Evacuate and Secure:** Immediately evacuate non-essential personnel from the spill area.[1] Remove all sources of ignition.[12][13]
- **Ventilate:** Ensure the area is well-ventilated.
- **Wear PPE:** Don appropriate PPE, including a respirator, chemical-resistant gloves, eye protection, and a lab coat.[1][13]
- **Containment:** Prevent further leakage or spillage.[1] Keep the product away from drains and water courses.[1]
- **Absorption:** Absorb the spill with an inert, non-combustible material such as diatomite, dry sand, or vermiculite.[1][13]

- Collection: Carefully collect the absorbed material into a suitable, labeled chemical waste container.[\[12\]](#)[\[13\]](#)
- Decontamination: Clean the contaminated surface thoroughly.[\[13\]](#) Surfaces and equipment can be decontaminated by scrubbing with alcohol.[\[1\]](#)
- Disposal: Dispose of the contaminated waste in accordance with federal, state, and local regulations.[\[1\]](#)





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Caption: Workflow for handling a chemical spill of **Valproic acid-d6**.

## Disposal Considerations

Waste material must be disposed of in accordance with all applicable country, federal, state, and local regulations.[1] Do not allow the product to enter drains or water systems.[1][4] Contaminated packaging should be handled and disposed of in the same manner as the product itself.[1]

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